

Application Notes and Protocols for Tetrabutylammonium Chloride in Organic Synthesis

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Compound of Interest

Compound Name: *Tetrabutylammonium chloride*

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Tetrabutylammonium chloride (TBAC) is a versatile quaternary ammonium salt widely employed in organic synthesis. Its utility stems from its roles as a phase-transfer catalyst, a source of chloride ions, and a supporting electrolyte. This document provides detailed application notes and experimental protocols for key synthetic transformations utilizing TBAC.

Phase-Transfer Catalysis

Tetrabutylammonium chloride is an excellent phase-transfer catalyst (PTC) that facilitates reactions between reactants located in immiscible phases, such as an aqueous and an organic layer.^[1] The lipophilic tetrabutylammonium cation transports an anionic reactant from the aqueous phase into the organic phase, where it can react with the organic-soluble substrate.^[2] This significantly accelerates reaction rates, often allowing for milder reaction conditions and improved yields.^[1]

Application: Synthesis of 2-Amino-4H-Chromene Derivatives

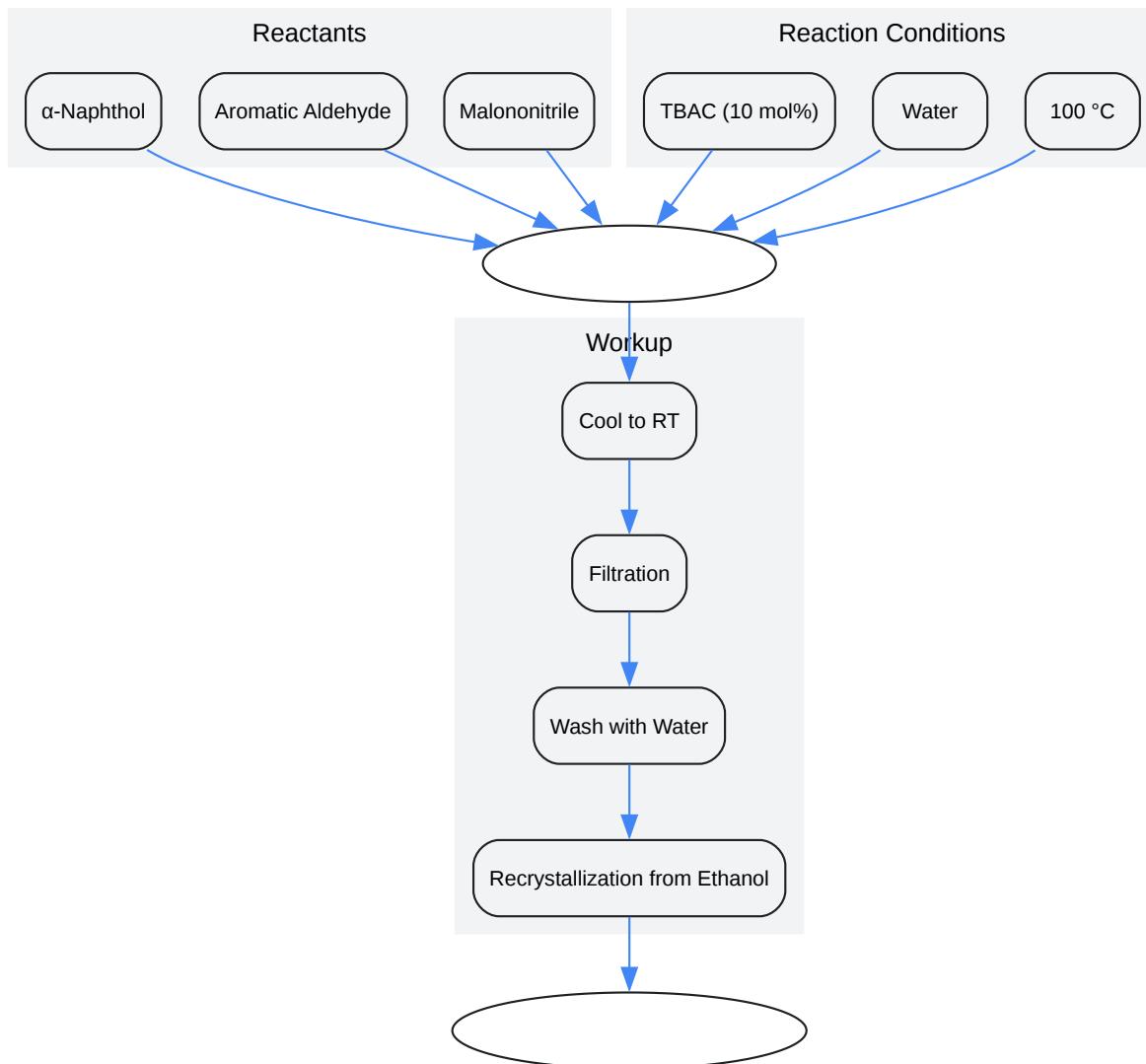
A variety of 2-amino-4H-chromene derivatives can be synthesized efficiently using TBAC as a catalyst in a one-pot condensation of an aldehyde, malononitrile, and α -naphthol.^[3] This

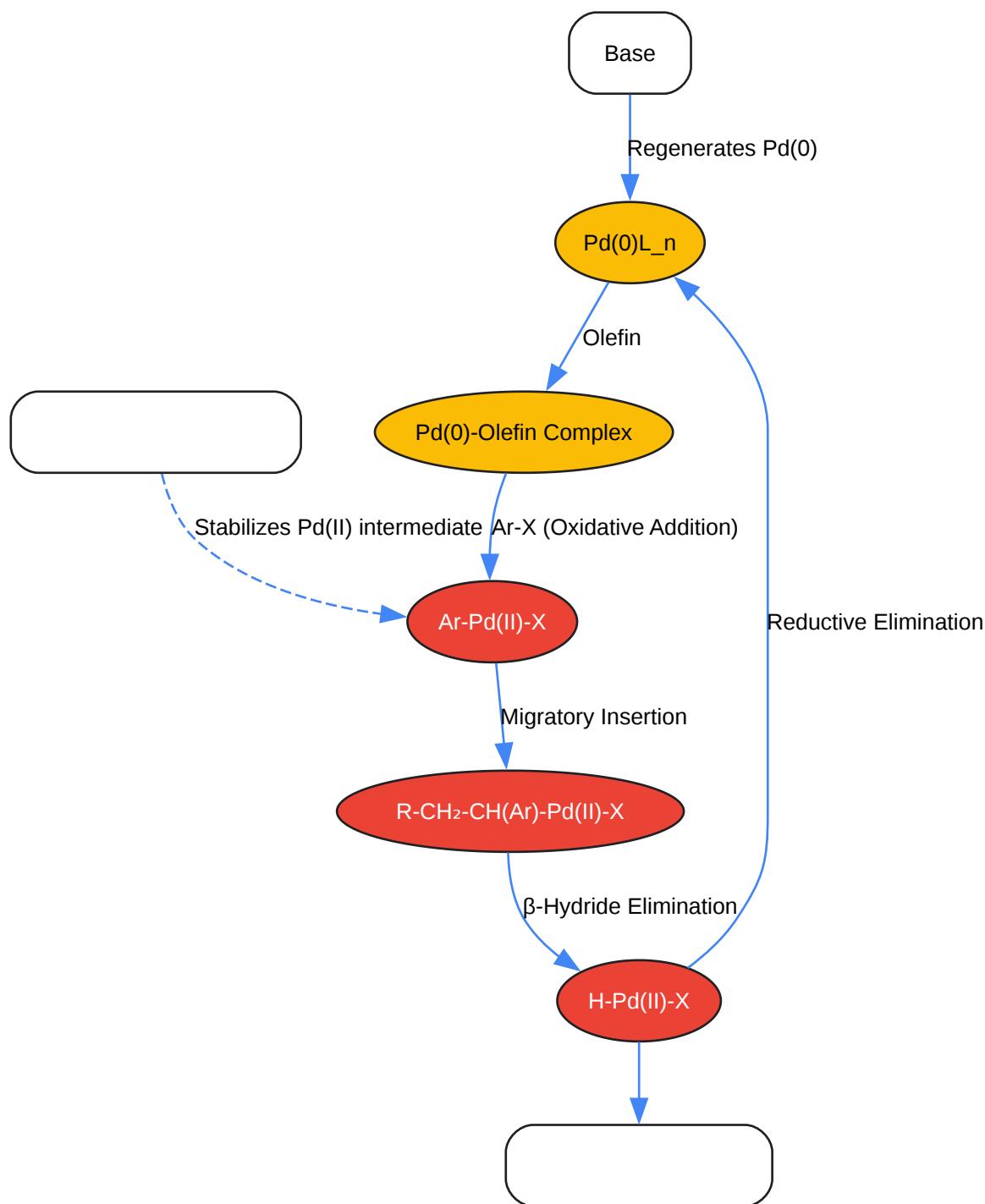
methodology offers excellent yields and short reaction times under environmentally benign conditions.[3]

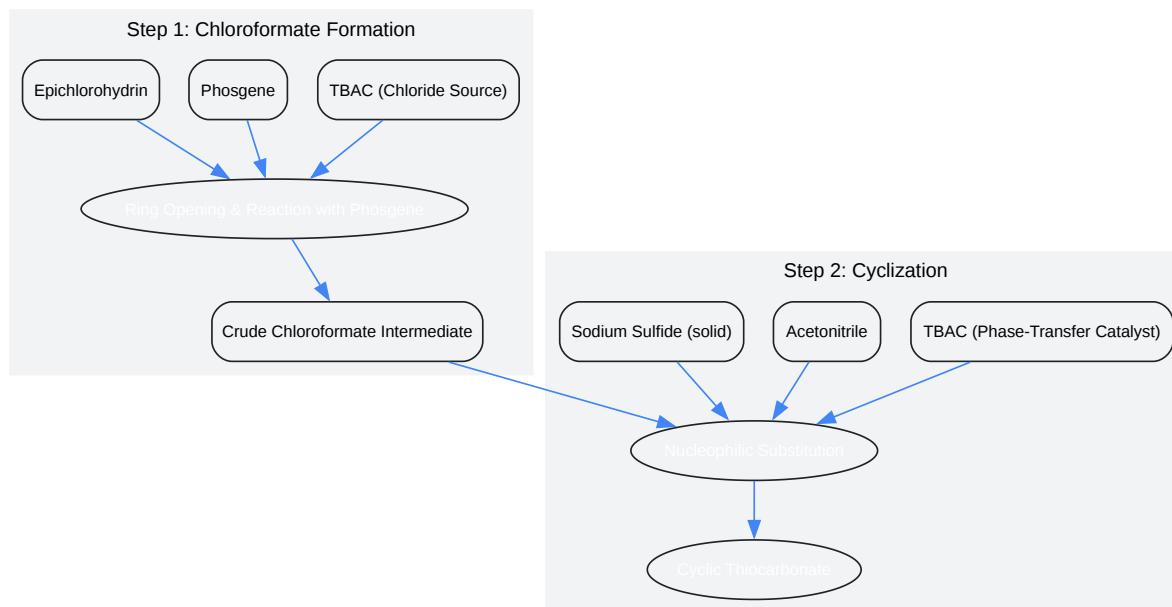
A mixture of α -naphthol (1 mmol), an aromatic aldehyde (1 mmol), malononitrile (1.5 mmol), and TBAC (10 mol%) in water (5 mL) is stirred at 100 °C for the appropriate time as indicated in Table 1.[3] Upon completion of the reaction (monitored by TLC), the reaction mixture is cooled to room temperature. The solid product is then filtered, washed with water, and recrystallized from ethanol to afford the pure 2-amino-4H-chromene derivative.[3]

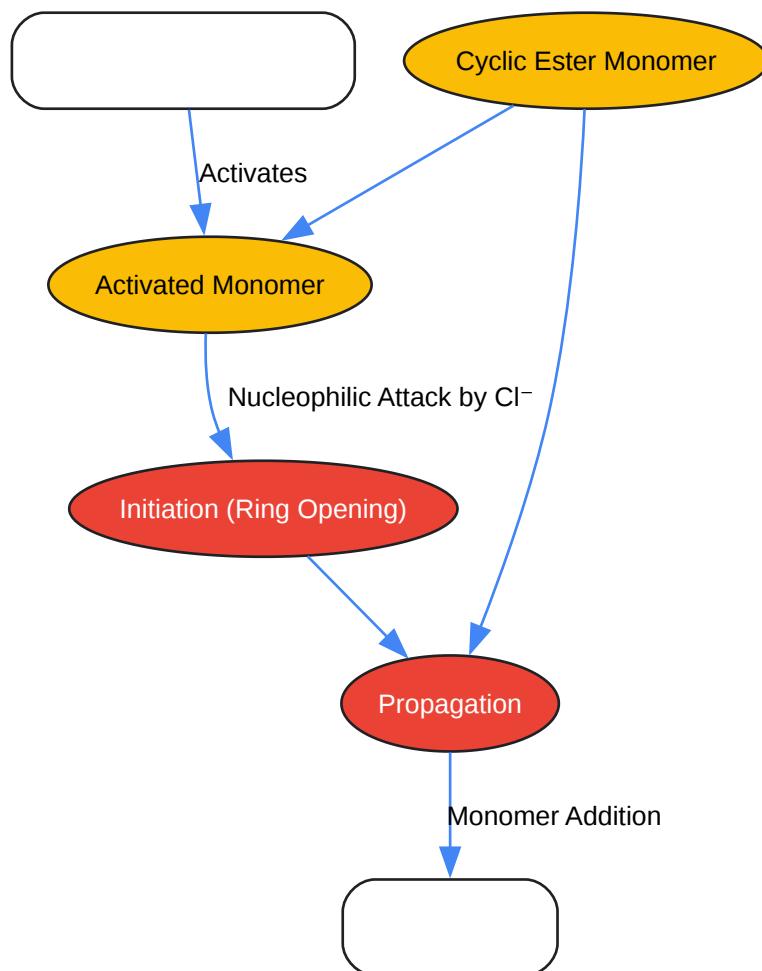
Entry	Aldehyde (Ar)	Time (min)	Yield (%)
1	C ₆ H ₅	20	95
2	4-ClC ₆ H ₄	15	98
3	4-NO ₂ C ₆ H ₄	10	96
4	4-CH ₃ OC ₆ H ₄	25	92
5	3-NO ₂ C ₆ H ₄	12	94

Table 1: Synthesis of 2-amino-4H-chromene derivatives using TBAC in water.[3]







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